

dendrobane NMR spectroscopy and mass spectrometry data

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Compound Focus: Dendrobane

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Spectral Data of Dendrobane Alkaloids

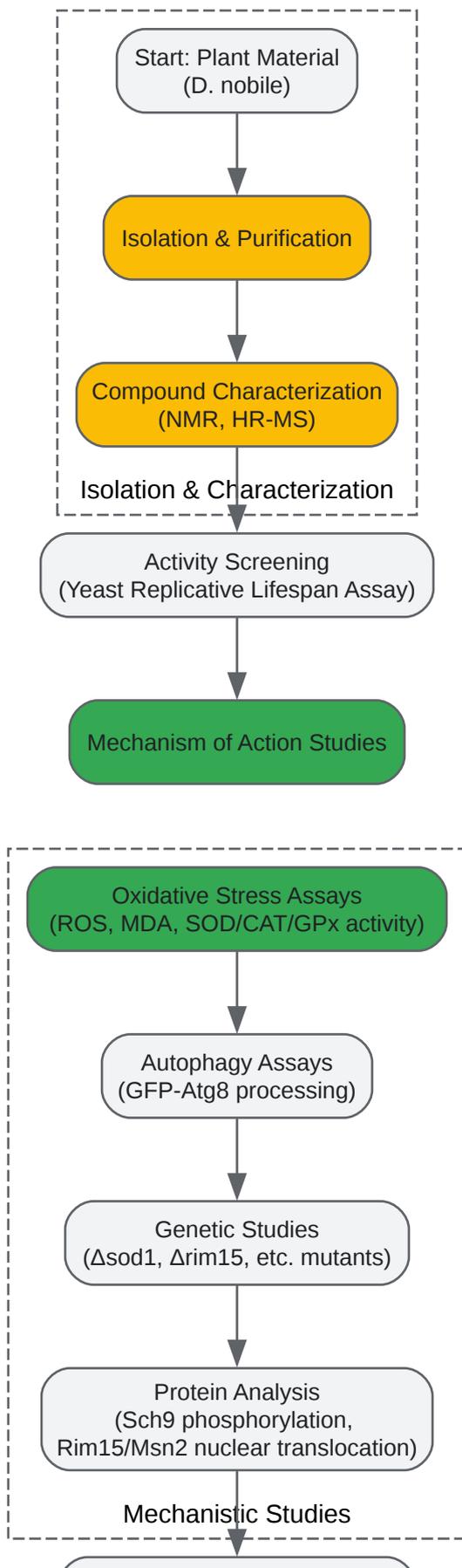
The table below consolidates the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for dendrobane and related compounds from the search results.

Compound Name	Type of Data	Key Data and Observations	Source Organism
Dendrobine	General Info	A sesquiterpene alkaloid isolated from <i>Dendrobium nobile</i> Lindl. guided by a yeast replicative lifespan assay. [1]	<i>Dendrobium nobile</i> Lindl. [1]
	¹ H NMR	Solvent: CDCl ₃ . Spectra were obtained on a Bruker AV III-500 spectrometer. [1]	
	HR ESI-TOF-MS	Data were obtained using an Agilent 6224A LC/MS system. [1]	
Holacurtine (36)	Mass Spectra	The pregnane aglycone fragment was detected as the base peak. [2]	<i>Holarrhena curtisii</i> [2]
	¹³ C NMR	The D-cymaropyranose sugar unit was readily identified. [2]	

Compound Name	Type of Data	Key Data and Observations	Source Organism
Holacurtinol (40)	Mass Spectra	Showed fragments from successive losses of two H ₂ O molecules, suggesting two hydroxyl groups. [2]	<i>Holarrhena curtisii</i> [2]
N-Demethylholacurtine (37)	NMR	The ¹ H NMR signal for H(17) appeared as a doublet of doublets at δ 2.9 (J=9, 4.5 Hz), indicating α -stereochemistry. [2]	<i>Holarrhena curtisii</i> [2]
17- <i>epi</i> -Holacurtine (38)	¹ H NMR	The H(17) signal appeared as a triplet at δ 3.25 (J=9 Hz), indicating a change in stereochemistry at C(17) to β . [2]	<i>Holarrhena curtisii</i> [2]
	NOE Data	Irradiation of the H(17) signal caused enhancement of the C(18) methyl signal, confirming the β -stereochemistry. [2]	

Experimental Protocols and Workflows

The research on dendrobine involved a multi-step process from isolation to mechanistic studies. The following diagram outlines the key experimental workflow based on the study of its anti-aging activity [1].



Conclusion: Anti-aging activity
via Sch9/Rim15/Msn2 pathway

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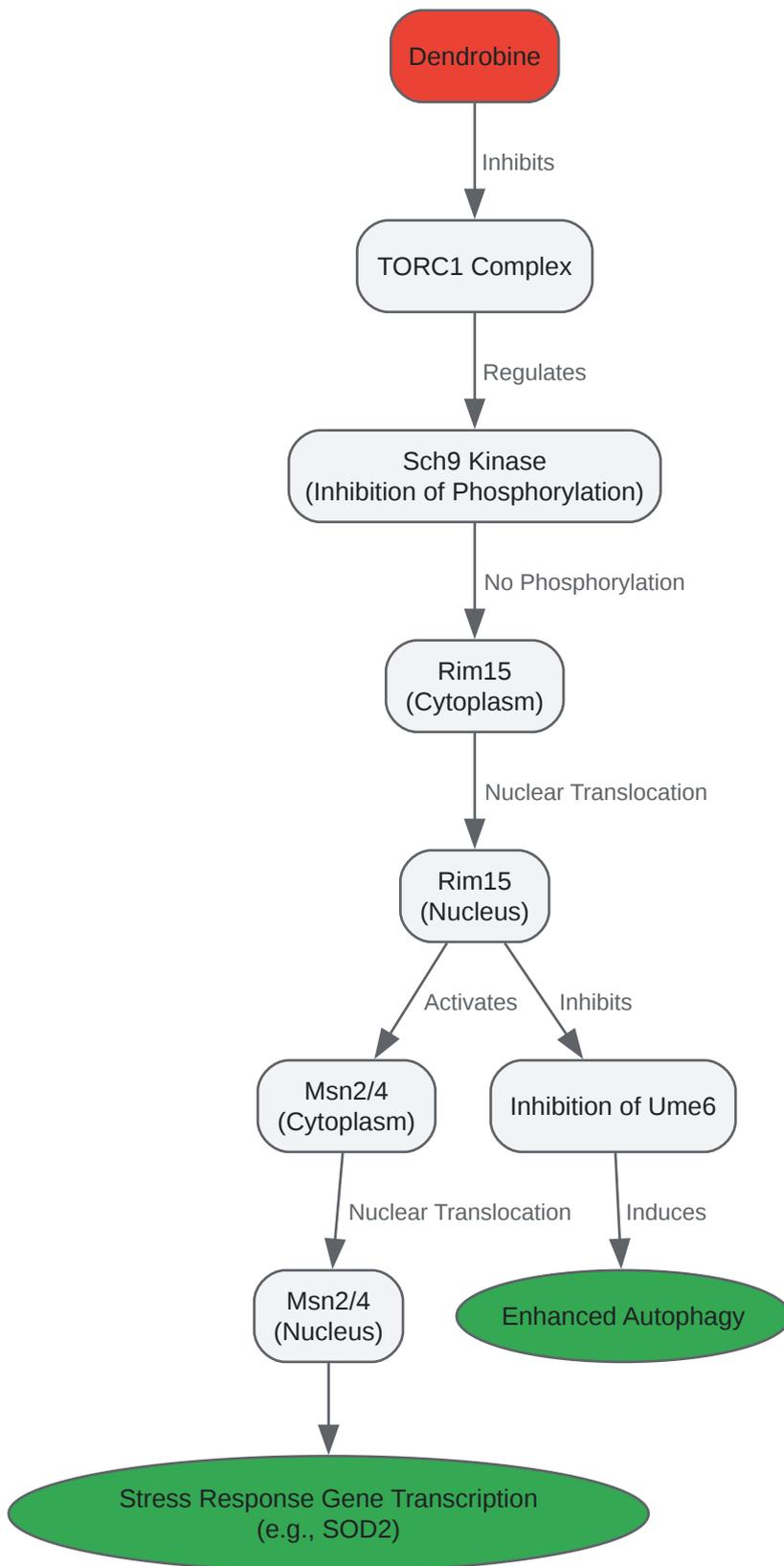
Experimental workflow for dendrobine's anti-aging activity investigation [1].

Key Methodological Details

- **Isolation & Characterization:** The active compound dendrobine was isolated from *Dendrobium nobile* Lindl. using bioassay-guided fractionation with a yeast replicative lifespan assay. Structure elucidation was performed using ^1H NMR and High-Resolution Mass Spectrometry (HR ESI-TOF-MS) [1].
- **Biological Activity Screening:** The anti-aging activity was primarily evaluated using **K6001 yeast replicative lifespan assays** and chronological lifespan assays in YOM36 yeast [1].
- **Mechanism of Action Studies:**
 - **Oxidative Stress Parameters:** Levels of reactive oxygen species (ROS) and malondialdehyde (MDA) were measured. Activities and gene expression of antioxidant enzymes (SOD, CAT, GPx) were analyzed [1].
 - **Autophagy Detection:** A **YOM38 yeast strain** expressing GFP-Atg8 was used. Autophagy occurrence was detected by monitoring the cleavage and release of stable GFP by vacuolar hydrolases [1].
 - **Genetic Validation:** Lifespan assays were repeated using various gene deletion mutants (e.g., Δsod1 , Δcat , Δrim15) to confirm the involvement of specific pathways [1].
 - **Protein-Level Analysis:** Western blot was used to monitor the inhibition of **Sch9 phosphorylation**. Nuclear translocation of transcription factors Rim15 and Msn2 was determined, likely via microscopy or subcellular fractionation [1].

Signaling Pathway and Molecular Mechanism

Dendrobine extends yeast lifespan by modifying oxidative stress and autophagy through the Sch9/Rim15/Msn2 signaling pathway [1]. The following diagram illustrates this mechanism.



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Proposed signaling pathway for dendrobine's anti-aging effects in yeast [1].

Key Insights for Researchers

- **Promising Mechanism:** Dendrobine's action through the **Sch9/Rim15/Msn2 pathway** is significant as it is a conserved longevity pathway, downstream of TORC1, suggesting potential relevance in higher organisms [1].
- **Oxidative Stress & Autophagy:** The compound doesn't just act on a single target but modulates two key aging-related processes: oxidative stress defense and autophagy [1].
- **SAR Potential:** While specific Structure-Activity Relationship (SAR) studies on **dendrobane** alkaloids were not found, the general principles of SAR are crucial for drug discovery [3]. Systematic modifications (e.g., of hydroxyl groups) could help identify key functional groups for bioactivity [4].
- **Technical Considerations:** The use of **yeast genetic mutants** was critical in deconvoluting the complex mechanism. For NMR-based binding studies, techniques like STD-NMR or WaterLOGSY could be considered for future work to directly observe dendrobine's interaction with potential protein targets [5].

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References

1. Involvement of the Sch9/Rim15/Msn2 signaling pathway in the ... [pmc.ncbi.nlm.nih.gov]
2. Holarrhena - an overview [sciencedirect.com]
3. sciencedirect.com/topics/biochemistry-genetics-and-molecular-biology... [sciencedirect.com]
4. - Drug Design Org Structure Activity Relationships [drugdesign.org]
5. approaches in NMR -based lead discovery: Recent... structure [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [dendrobane NMR spectroscopy and mass spectrometry data]. Smolecule, [2026]. [Online PDF]. Available at:

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